

MRS-1706 stability and storage conditions

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Compound of Interest

Compound Name: MRS-1706

Cat. No.: B1676831

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MRS-1706 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **MRS-1706**, a potent and selective adenosine A2B receptor inverse agonist.^{[1][2][3]} Below you will find troubleshooting guides and frequently asked questions to ensure the optimal performance of this compound in your experiments.

Stability and Storage Conditions

Proper storage and handling of **MRS-1706** are critical to maintain its integrity and activity. Below is a summary of recommended storage conditions from various suppliers.

MRS-1706 Storage and Stability Summary

Supplier	Form	Storage Temperature	Stated Stability	Citation
Cayman Chemical	Crystalline Solid	-20°C	≥ 4 years	[4]
Sigma-Aldrich	Powder	2-8°C	Not specified	
MedchemExpress	Powder	-20°C	3 years	[1]
4°C	2 years	[1]		
In Solvent	-80°C	6 months	[1]	
-20°C	1 month	[1]		
AdooQ Bioscience	Lyophilized	-20°C (desiccated)	36 months	[5]
In Solution	-20°C	Use within 1 month	[5]	

MRS-1706 Solubility Data

The solubility of **MRS-1706** can vary between suppliers and is dependent on the solvent and handling conditions.

Supplier	Solvent	Reported Solubility	Notes	Citation
Cayman Chemical	DMSO	0.3 mg/mL	-	[4]
Sigma-Aldrich	DMSO	2 mg/mL	Warmed	
MedchemExpress	DMSO	240 mg/mL	Requires ultrasonic and newly opened DMSO	[1]

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **MRS-1706** powder?

A1: For long-term storage, -20°C is the most consistently recommended temperature, with a stability of up to 3-4 years.^{[1][4][5]} Some suppliers also indicate that storage at 4°C is acceptable for shorter periods (up to 2 years).^[1]

Q2: How should I store **MRS-1706** once it is dissolved in a solvent?

A2: Stock solutions of **MRS-1706** should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][5]} It is advisable to aliquot the solution to avoid multiple freeze-thaw cycles.^[5]

Q3: I'm having trouble dissolving **MRS-1706** in DMSO. What can I do?

A3: The solubility of **MRS-1706** in DMSO can be influenced by several factors. One supplier notes that warming the solution can aid dissolution. Another indicates that using newly opened, anhydrous DMSO and sonication is necessary to achieve high concentrations.^[1] DMSO is hygroscopic, and the presence of water can significantly decrease the solubility of the compound.

Q4: What is the appearance of **MRS-1706**?

A4: **MRS-1706** is typically a crystalline solid or powder, with a color ranging from white to beige or off-white to yellow.^{[1][4]}

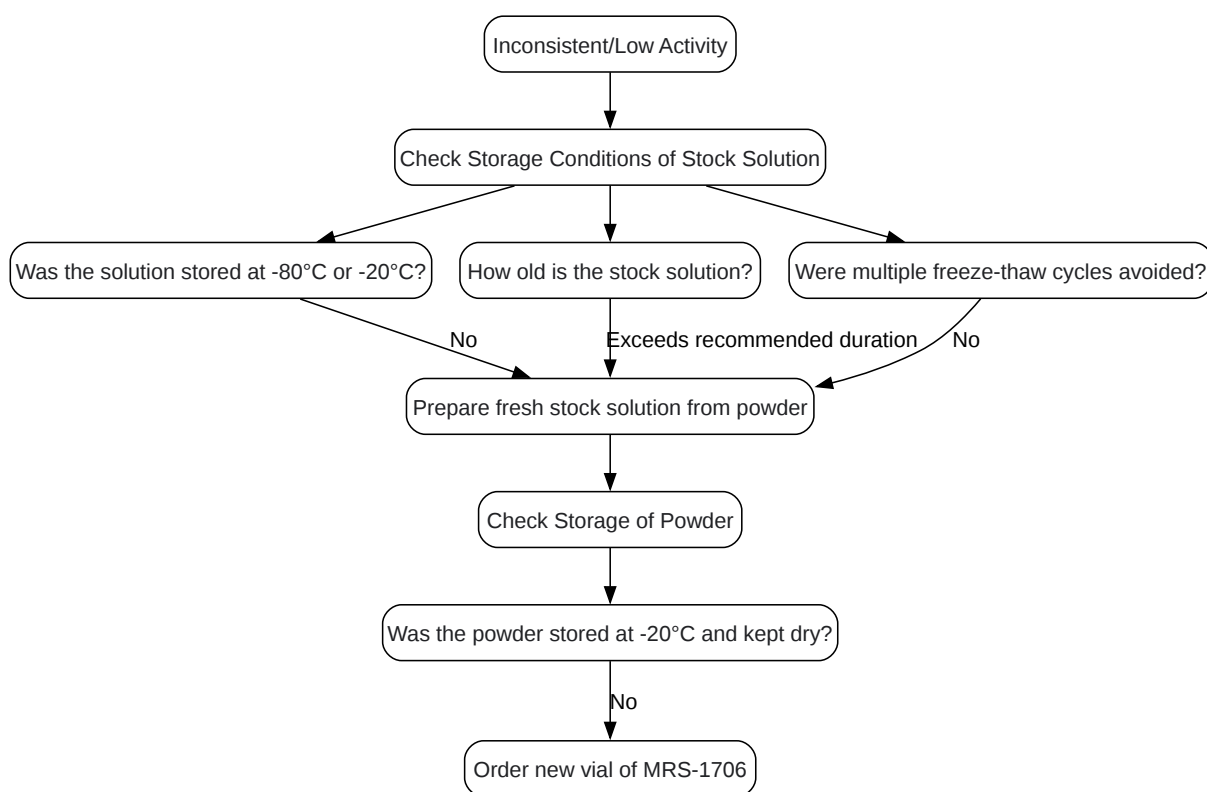
Q5: What is the purity of the **MRS-1706** I should expect to receive?

A5: The purity of **MRS-1706** is generally high, with most suppliers guaranteeing ≥95% or ≥98% as determined by HPLC.^{[4][5]}

Troubleshooting Guide

Issue 1: Inconsistent or lower-than-expected experimental results.

This could be due to degradation of the compound.

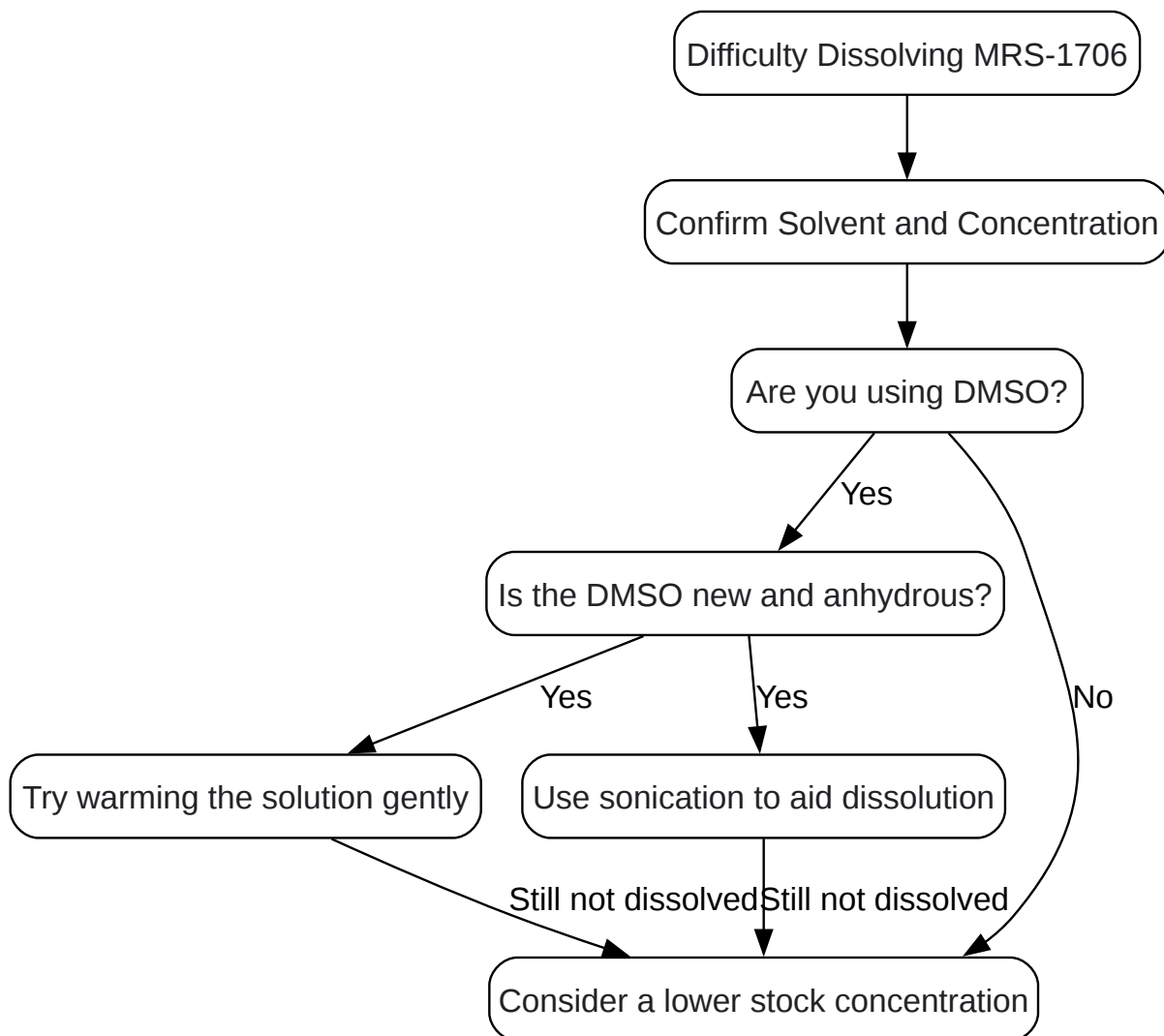


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Caption: Troubleshooting workflow for inconsistent experimental results.

Issue 2: Difficulty in dissolving MRS-1706.

This is a common issue that can be addressed by optimizing the dissolution procedure.



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Caption: Troubleshooting steps for **MRS-1706** dissolution.

Experimental Protocols

While specific experimental protocols will vary based on the application, the following general workflow can be used to prepare **MRS-1706** for in vitro assays.

Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out the desired amount of **MRS-1706** powder (Molecular Weight: 503.55 g/mol).^[1] For example, for 1 mL of a 10 mM stock solution, weigh out 5.036 mg.
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO (e.g., 1 mL for a 10 mM solution from 5.036 mg). Using newly opened DMSO is recommended to minimize water content.^[1]
- Dissolution: If the compound does not readily dissolve, gentle warming and/or sonication can be applied.^[1] Vortex the solution until the compound is completely dissolved.
- Storage: Store the stock solution in aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^{[1][5]} Avoid repeated freeze-thaw cycles.^[5]



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Caption: Workflow for preparing an **MRS-1706** stock solution.

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